Technical Guide: Preparation of Sodium 3,4-dioxocyclobuten-1-olate

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*sodium;3,4-dioxocyclobuten-1-olate*
Cat. No.:	*B7881441*

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Introduction & Scope

Sodium 3,4-dioxocyclobuten-1-olate (

) is the sodium salt of semisquaric acid (1-hydroxycyclobut-1-ene-3,4-dione). Structurally related to squaric acid, it lacks one oxygen atom, resulting in a

ring with a single proton on the alkene carbon.

- Primary Application: Potent inhibitor of the pyruvate dehydrogenase (PDH) complex; mitochondrial research tool.
- Synonyms: Moniliformin Sodium, Sodium Semisquarate.[1][2]
- CAS Number: 31876-38-7 (Sodium salt).[1][2]

Note on Synthesis Strategy: Unlike squaric acid, which is fully oxidized, semisquaric acid is best synthesized via a [2+2] cycloaddition strategy using a ketene equivalent and an electron-rich olefin, rather than by reducing squaric acid. This protocol utilizes the Fétizon-Lohrey

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method, involving the cycloaddition of dichloroketene to 2,3-dihydro-1,4-dioxine, followed by acid-catalyzed hydrolysis.

Safety & Hazard Assessment (Critical)

Danger:Moniliformin is a potent cardiotoxin.[3]

- LD50: ~20.9 mg/kg (Mouse, i.p.). Extreme care must be taken to avoid inhalation of dust or skin contact.
- Engineering Controls: All operations must be conducted in a certified chemical fume hood.
- PPE: Double nitrile gloves, lab coat, safety goggles, and a P100 respirator if handling the solid powder outside a hood.
- Chemical Hazards:
  - Trichloroacetyl chloride: Corrosive, lachrymator.[2]
  - Zinc dust: Flammable solid.[2]
  - Diethyl ether: Extremely flammable, peroxide former.

Reaction Mechanism & Logic

The synthesis proceeds through a [2+2] cycloaddition of dichloroketene (generated in situ) with 2,3-dihydro-1,4-dioxine. The resulting bicyclic adduct is unstable to acid; hydrolysis cleaves the dioxane ring and eliminates HCl to generate the thermodynamically stable, aromatic cyclobutenedione core.

Visualized Pathway (Graphviz)

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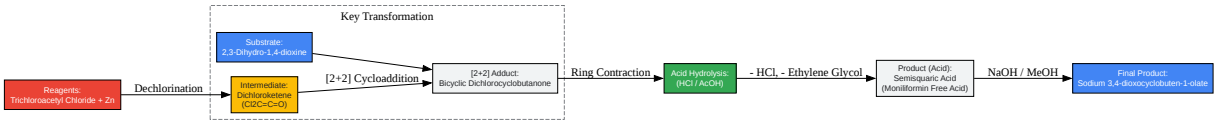

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Caption: Mechanistic flow from dichloroketene generation to the final sodium salt.

Detailed Experimental Protocol

Phase A: Preparation of Reagents

- Activated Zinc Dust: Stir commercial zinc dust in 2% HCl for 1 minute, filter, wash with water, ethanol, acetone, and diethyl ether. Dry under high vacuum at 100°C for 1 hour.
- Solvents: Diethyl ether (

) must be anhydrous (distilled over Na/benzophenone).

Phase B: [2+2] Cycloaddition

Objective: Synthesize the dichlorocyclobutanone intermediate.

- Setup: Flame-dry a 500 mL three-neck round-bottom flask (RBF) equipped with a reflux condenser, nitrogen inlet, and pressure-equalizing addition funnel.
- Charging: Add Activated Zinc (6.5 g, 100 mmol) and 2,3-dihydro-1,4-dioxine (4.3 g, 50 mmol) to the flask. Suspend in Anhydrous Diethyl Ether (150 mL).
- Initiation: Cool the mixture to 0°C in an ice bath.
- Addition: Dissolve Trichloroacetyl chloride (10.9 g, 60 mmol) in 50 mL of anhydrous ether. Add this solution dropwise over 1 hour under vigorous stirring.

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- Note: The reaction is exothermic. Control the rate to maintain gentle reflux if the ice bath is removed, or keep at 0°C to minimize polymerization.

- Reaction: Allow the mixture to warm to room temperature (RT) and stir for an additional 4–12 hours. The grey zinc suspension will turn into a voluminous white precipitate (

).

- Workup:
  - Filter the reaction mixture through a pad of Celite to remove zinc salts. Wash the pad with ether.
  - Wash the filtrate with saturated

    (2 x 100 mL) and Brine (100 mL).
  - Dry over

    , filter, and concentrate under reduced pressure.[4]
  - Result: A yellow/brown oil (Crude Bicyclic Adduct). Yield is typically 40–60%. Proceed immediately to hydrolysis.

Phase C: Hydrolysis to Semisquaric Acid

Objective: Convert the intermediate to the free acid form.

- Setup: Transfer the crude oil to a 100 mL RBF.
- Reagents: Add Glacial Acetic Acid (20 mL) and Concentrated HCl (5 mL).
- Reaction: Heat the mixture to 90–100°C for 2 hours.
  - Observation: Evolution of HCl gas (use a scrubber). The mixture will darken.
- Isolation:
  - Concentrate the mixture to dryness under high vacuum (to remove AcOH/HCl).

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- Residue is a dark solid.
- Purification (Optional but recommended): Sublimation at 140°C/0.1 mmHg or recrystallization from water/acetone yields pure Semisquaric Acid (Pale yellow solid).

Phase D: Formation of Sodium Salt

Objective: Generate Sodium 3,4-dioxocyclobuten-1-olate.

- Dissolution: Dissolve the purified Semisquaric Acid (1.0 eq) in a minimum volume of Methanol (MeOH).
- Neutralization: Prepare a solution of Sodium Hydroxide (1.0 eq) or Sodium Methoxide (1.0 eq) in MeOH.
  - Critical: Add the base dropwise to the acid solution while monitoring pH. Stop exactly at pH 7.0–7.5. Excess base decomposes the ring.
- Precipitation: The sodium salt is less soluble in MeOH than the acid. If it does not precipitate, add cold Isopropanol or Diethyl Ether to induce crystallization.
- Filtration: Collect the yellow crystalline solid by filtration.
- Drying: Dry under vacuum over

  .

Quality Control & Characterization

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Parameter	Specification	Method
Appearance	Yellow crystalline solid	Visual
Melting Point	>300°C (Decomposes)	Capillary MP
Solubility	Soluble in water ( ), Methanol	Visual
H NMR ( )	8.90 ppm (s, 1H)	400 MHz NMR
C NMR ( )	178.0, 195.0, 203.0 ppm (approx)	100 MHz NMR
MS (ESI-)	m/z 97.0	LC-MS

Interpretation:

- H NMR: The spectrum is extremely simple, showing only a single singlet for the proton at the C2 position of the cyclobutene ring. This is the diagnostic peak.
- Stability: The salt is stable at room temperature but hygroscopic. Store at -20°C.

Troubleshooting

- Low Yield in Step B: Ensure Zinc is freshly activated.[2] Old zinc leads to poor dichloroketene generation. Ensure strictly anhydrous conditions; water destroys dichloroketene.
- Decomposition in Step C: Do not overheat (>110°C). The cyclobutenedione ring is strained.
- Impure Salt: If the final salt is brown, the hydrolysis step was incomplete or charring occurred. Recrystallize from water/ethanol.

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